

# Preventing degradation of JAK-IN-5 hydrochloride in solution

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## Compound of Interest

Compound Name: JAK-IN-5 hydrochloride

Cat. No.: B8117047

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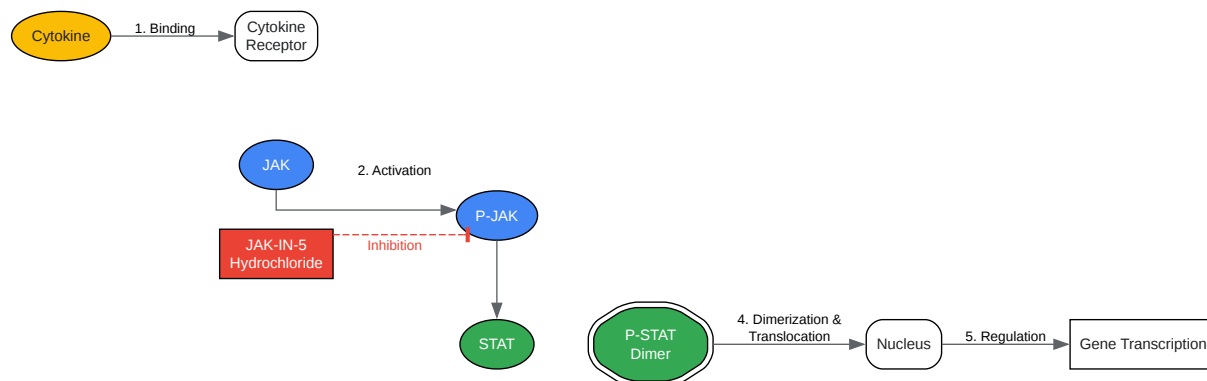
## Technical Support Center: JAK-IN-5 Hydrochloride

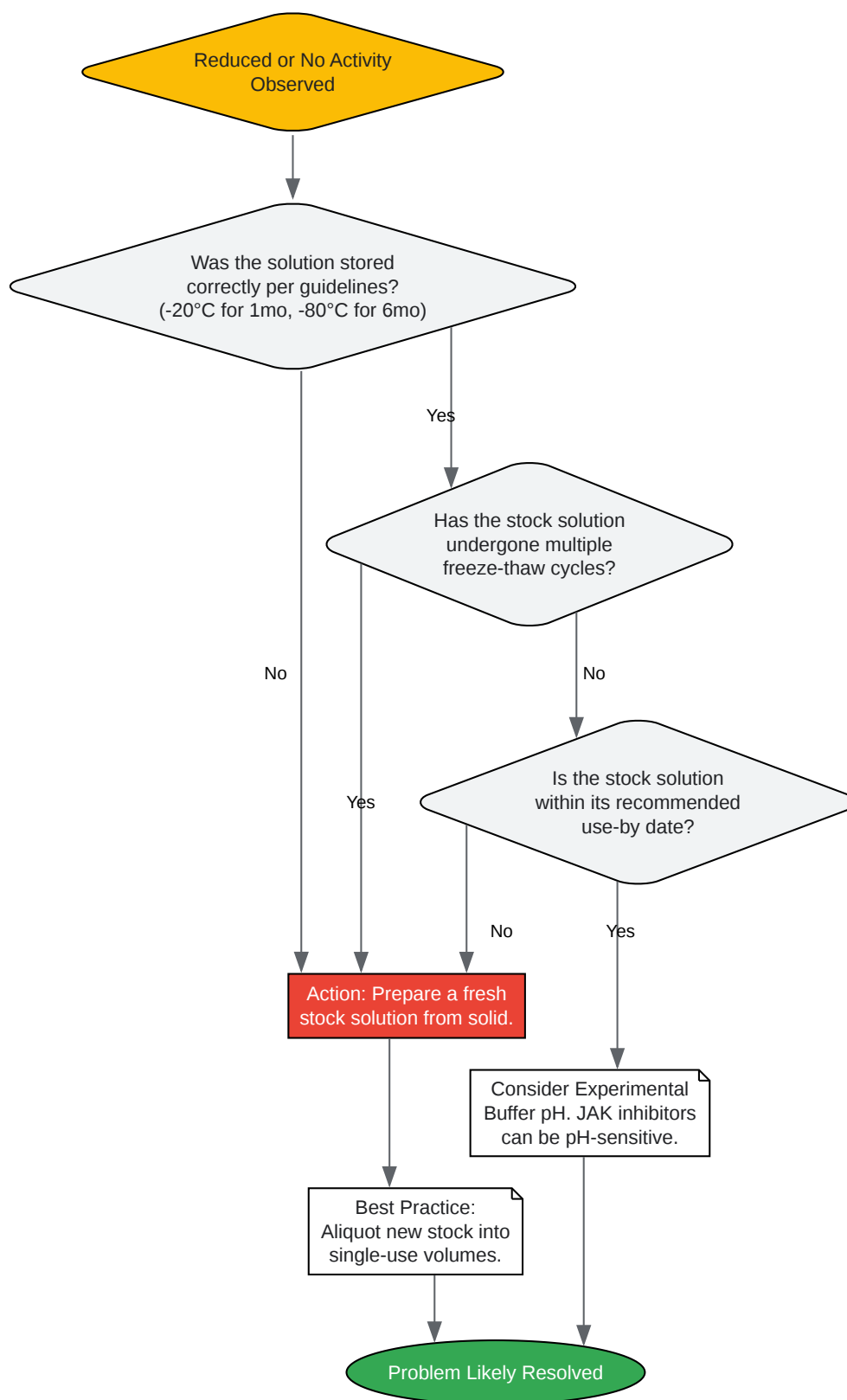
This guide provides researchers, scientists, and drug development professionals with essential information for handling and storing **JAK-IN-5 hydrochloride** to prevent its degradation in solution. Following these recommendations is crucial for ensuring the compound's stability and obtaining reliable, reproducible experimental results.

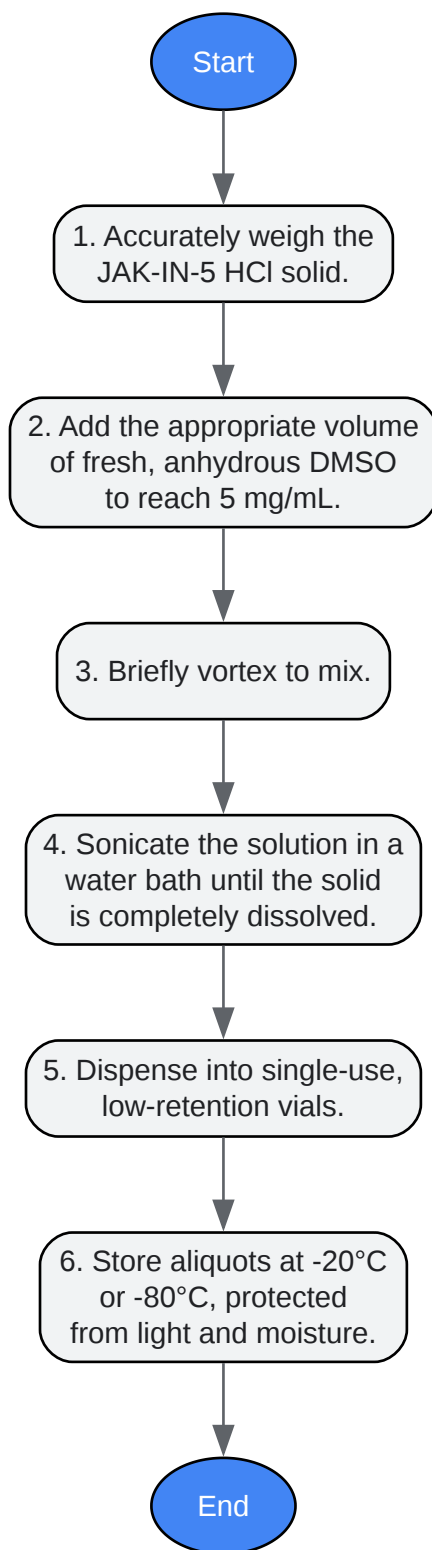
## Frequently Asked Questions (FAQs)

Q1: What is **JAK-IN-5 hydrochloride** and its primary mechanism of action?

A1: **JAK-IN-5 hydrochloride** is a potent inhibitor of the Janus kinase (JAK) family of enzymes. [1] These enzymes are critical components of the JAK/STAT signaling pathway, which transduces signals from various cytokine and growth factor receptors on the cell surface to the nucleus, playing a key role in immunity, cell growth, and differentiation. [2] By inhibiting JAKs, **JAK-IN-5 hydrochloride** blocks the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, thereby modulating the cellular response to cytokines. [3]







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## References

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